

# Isochlorogenic acid A antioxidant activity in vivo

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: isochlorogenic acid A

CAS No.: 2450-53-5

Cat. No.: S1802447

Get Quote

## Quantitative Data Summary

The following table summarizes the key findings from studies relevant to understanding ICQA's bioactivity.

Study Model / Assay	Key Finding / Measurement	Citation
<strong>In Vivo (Weaned Piglets)</strong>		
Dosage	200, 400 mg/kg diet	[1] [2]
Serum Catalase (CAT) Activity (vs. CON)	↑ 47.78% (Day 14), ↑ 77.65% (Day 28) with 400 mg/kg	[1] [2]
Total Antioxidant Capacity (T-AOC) (vs. CON)	↑ 75.78% (Day 28) with 200 mg/kg	[1] [2]
<strong>In Vitro &amp; Ex Vivo Models</strong>		
Cytotoxicity (TC <sub>50</sub> on Vero cells)	~429 μM	[3]
Inhibition of EV71 virus (EC <sub>50</sub> )	~72 μM	[3]

Study Model / Assay	Key Finding / Measurement	Citation
GSH/GSSG Ratio Modulation	Restored redox homeostasis in EV71-infected cells	[3]
Inhibition of Lipid Peroxidation (IC <sub>50</sub> )	6.17 µg/mL (Chlorogenic Acid, for reference)	[4]
CYP Enzyme Inhibition (IC <sub>50</sub> for CYP2C9)	57.25 µM (Weak inhibition)	[5]

## Experimental Protocols for Key Findings

For researchers looking to replicate or build upon these studies, here are the methodologies used in the cited works.

### Animal Model: Weaned Piglet Study

This protocol evaluates the overall antioxidant effect of dietary ICGA (a mixture of isomers including ICQA) supplementation.

- **Animals and Diet:** 180 weaned piglets were randomly assigned to diets supplemented with 0, 100, 200, 400, or 800 mg/kg ICGA for 28 days [1] [2].
- **Sample Collection:** Blood serum was collected on days 14 and 28 of the experiment [1] [2].
- **Antioxidant Measurement:** Serum **catalase (CAT) activity** and **total antioxidant capacity (T-AOC)** were measured using standard commercial assay kits to quantify the antioxidant status [1] [2].

### Cellular Model: Antiviral and Antioxidant Mechanism

This study details the mechanism by which Isochlorogenic Acid C (a closely related isomer) exerts antioxidant and antiviral effects, which is highly relevant for ICQA.

- **Cell Culture and Treatment:** Vero cells were infected with Enterovirus 71 (EV71) and treated with ICAC. The viral titer and the expression of viral VP1 protein were measured [3].
- **Biochemical Assays:** To investigate the glutathione-mediated antioxidant mechanism, the following were analyzed in cell samples:

- **GSH and GSSG Levels:** Measured using commercial kits to calculate the GSH/GSSG ratio [3].
- **Enzyme Activities:** The activities of **glutathione reductase (GR)**, **glutathione peroxidase (GPX)**, and **glucose-6-phosphate dehydrogenase (G6PD)** were assessed [3].
- **ROS Measurement:** Intracellular ROS levels were detected using a fluorescent probe (DCFH-DA) [3].
- **GSH Depletion Experiment:** Cells were co-treated with ICAC and **buthionine sulfoximine (BSO)**, a GSH synthesis inhibitor, to confirm the mechanism [3].

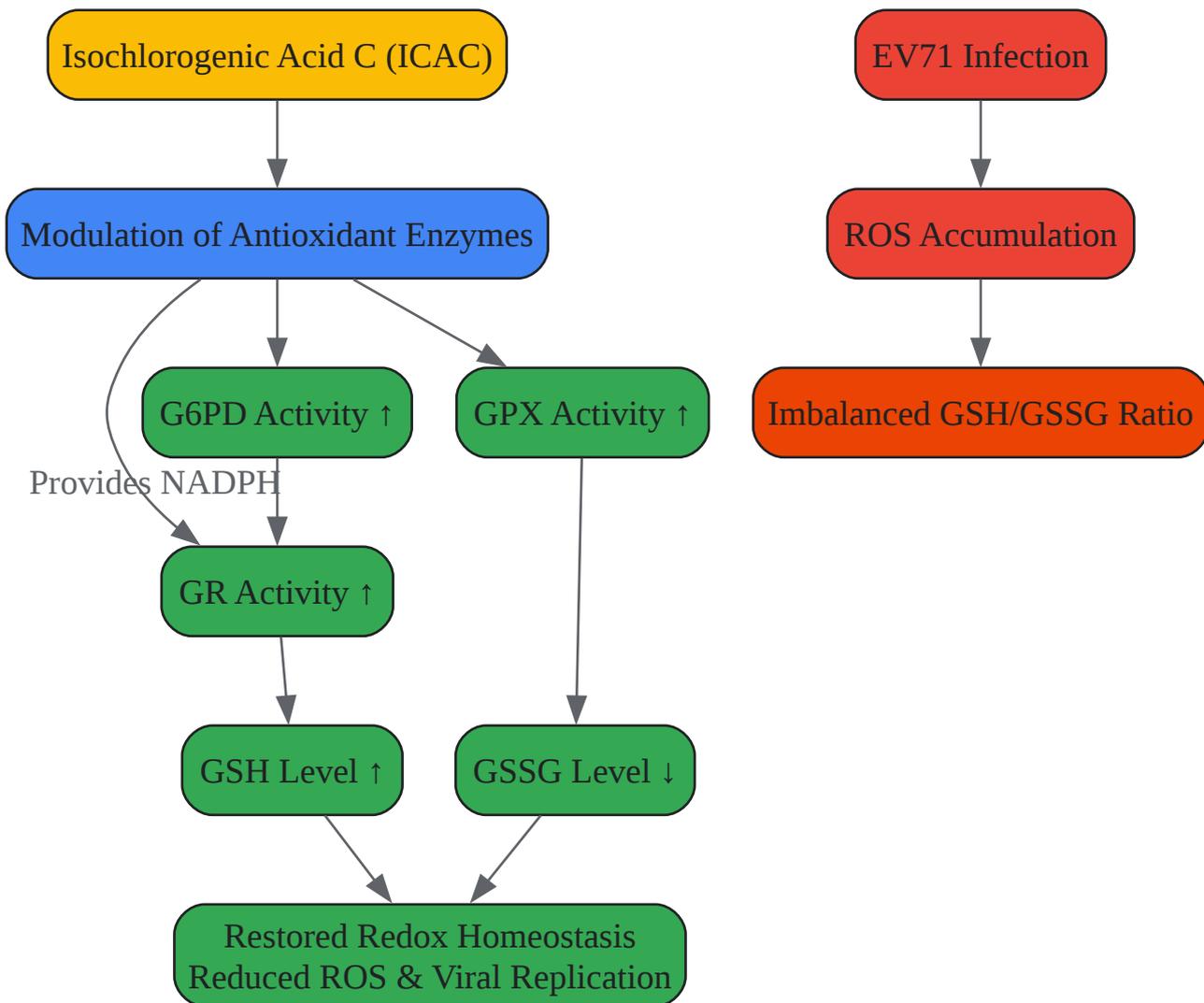
## In Vitro Model: Enzyme Inhibition Potential

This protocol assesses the potential for drug interactions, an important consideration for therapeutic development.

- **Enzyme Source:** Human liver microsomes [5].
- **Inhibition Assay (Cocktail Approach):** ICQA was incubated with a mixture of specific probe substrates for major cytochrome P450 enzymes (CYP1A2, CYP2C9, CYP2C19, CYP3A4, CYP2D6, CYP2E1). The formation of metabolite products for each enzyme was measured to determine inhibition potential [5].
- **Kinetic Analysis:** For enzymes showing inhibition, the  $IC_{50}$  (half-maximal inhibitory concentration) and  $K_i$  (inhibition constant) values were determined [5].

## Antioxidant Mechanism of Action

The research suggests that the antioxidant activity of caffeoylquinic acids like ICQA is multifaceted. The diagram below illustrates the key mechanism identified for a closely related isomer, Isochlorogenic Acid C (ICAC), in modulating cellular redox homeostasis.



[Click to download full resolution via product page](#)

*FIGURE 1 | Proposed mechanism of ICAC (a key isomer) modulating glutathione redox homeostasis to exert antioxidant and antiviral effects. Based on findings from [3].*

## Interpretation and Research Implications

- **Evidence Gap:** The most direct evidence for ICQA's in vivo antioxidant activity is not fully established. The prominent piglet study used a mixture of isochlorogenic acids [1] [2], while the detailed mechanistic study focused on the related isomer ICAC [3].
- **Promising Mechanisms:** The research strongly suggests that the antioxidant activity is linked to modulating the **glutathione system** and related enzymes (GR, GPX, G6PD), helping to restore the cellular GSH/GSSG ratio and reduce ROS levels [3].

- **Safety Profile:** ICQA shows a weak inhibitory effect on the drug-metabolizing enzyme CYP2C9, suggesting a low potential for drug interactions, which is favorable for development [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Isochlorogenic acid derived from stevia improves ... [pmc.ncbi.nlm.nih.gov]
2. Frontiers | Isochlorogenic derived from stevia improves... acid [frontiersin.org]
3. C prevents enterovirus 71 infection via... Isochlorogenic acid [nature.com]
4. Unravelling the Influence of Chlorogenic Acid on the ... [pmc.ncbi.nlm.nih.gov]
5. affects P450 and UGT enzymes in vitro and in... Isochlorogenic acid A [cjmcpu.com]

To cite this document: Smolecule. [Isochlorogenic acid A antioxidant activity in vivo]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1802447#isochlorogenic-acid-a-antioxidant-activity-in-vivo>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)